

A Technical Guide to Coumarin 6 for Researchers and Drug Development Professionals

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Compound of Interest		
Compound Name:	Coumarin 6	
Cat. No.:	B160435	Get Quote

Introduction

Coumarin 6 (CAS Number: 38215-36-0) is a highly versatile fluorescent dye widely utilized in scientific research, particularly in the fields of drug delivery, cell biology, and materials science. [1][2] Its robust photophysical properties, including high quantum yield and sensitivity to the local environment, make it an invaluable tool for a variety of applications. This guide provides an in-depth overview of **Coumarin 6**, including its fundamental properties, experimental protocols for its use, and its applications in research and drug development.

Core Properties of Coumarin 6

Coumarin 6, also known by its chemical name 3-(2-Benzothiazolyl)-7-(diethylamino)coumarin, is a synthetic organic compound.[3] Its core chemical and physical properties are summarized below.



Property	Value	Reference
CAS Number	38215-36-0	[3][4][5][6]
Molecular Formula	C20H18N2O2S	[3][4][6][7]
Molecular Weight	350.43 g/mol	[3][4]
Appearance	Solid	[3][4]
Melting Point	208-210 °C	[3][4][5]
Maximum Absorption (λmax)	443-444 nm	[3][4]
Fluorescence Emission (λem)	505 nm (in ethanol)	[3]

Solubility Information

The solubility of **Coumarin 6** is a critical factor for its application in various experimental settings.

Solvent	Solubility	Reference
DMSO	5 mg/mL (14.27 mM)	[1][8]

Note: Sonication is recommended to aid dissolution in DMSO.[8]

Experimental Protocols

The following sections detail common experimental procedures involving **Coumarin 6**.

Preparation of Coumarin 6-Loaded PLGA Nanoparticles

This protocol describes the preparation of poly(lactic-co-glycolic acid) (PLGA) nanoparticles encapsulating **Coumarin 6** using an emulsification-solvent evaporation method.[9]

Materials:

Coumarin 6



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- Dichloromethane
- Ethyl acetate
- Polyvinyl alcohol (PVA) aqueous solution (0.5%)
- Ice water bath
- Ultrasonic cell pulverizer
- Magnetic stirrer

Procedure:

- Dissolve the desired amount of PLGA and Coumarin 6 in a mixture of dichloromethane and ethyl acetate (7:3 ratio) to form the organic phase.[9]
- In a separate container, prepare a 0.5% PVA aqueous solution.
- Place the PVA aqueous solution in an ice water bath.
- Add the organic phase to the aqueous phase while sonicating the mixture intermittently for several minutes using an ultrasonic cell pulverizer.
- Transfer the resulting emulsion to a larger volume of 0.5% PVA aqueous solution.[9]
- Stir the mixture on a magnetic stirrer for 3-4 hours to allow for the evaporation of the organic solvent.[9]
- The resulting suspension contains Coumarin 6-loaded PLGA nanoparticles.[9]

General Protocol for Cellular Uptake Studies

Coumarin 6 is frequently used as a fluorescent probe to study the cellular uptake of nanoparticles.

Materials:



- Coumarin 6-loaded nanoparticles
- Cell culture medium
- Phosphate-buffered saline (PBS)
- Fluorescence microscope or flow cytometer

Procedure:

- Culture cells to the desired confluency.
- Prepare a working solution of Coumarin 6-loaded nanoparticles in pre-warmed cell culture medium at the desired concentration.
- Remove the existing culture medium from the cells and wash once with pre-warmed PBS.
- Add the nanoparticle working solution to the cells and incubate at 37°C in a CO2 incubator for the desired time period.
- After incubation, remove the staining solution and wash the cells two to three times with prewarmed PBS or an appropriate imaging buffer.
- Image the cells using a fluorescence microscope with a suitable filter set for Coumarin 6
 (excitation ~450 nm, emission ~505 nm) or quantify the uptake using a flow cytometer.[2]

Applications in Research and Drug Development

Coumarin 6's fluorescent properties make it a valuable tool in a variety of research applications:

- Drug Delivery Systems: It is widely used as a model fluorescent probe to track the in vivo and in vitro fate of microparticle and nanoparticle drug delivery systems.[1][2] Researchers can monitor cellular uptake, transport mechanisms, and the biodistribution of these delivery systems.[1][2]
- Biological Imaging: Its bright fluorescence and good photostability allow for clear visualization of cellular structures and processes.

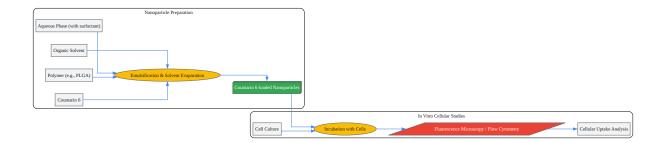


- pH Sensing: The fluorescence intensity and emission wavelength of **Coumarin 6** are sensitive to changes in pH, making it a useful probe for studying cellular environments and monitoring processes where pH plays a critical role.[7]
- Protein Aggregation Studies: **Coumarin 6** can be used to identify and distinguish between amorphous and fibrillar protein aggregates.[8]
- Materials Science: It is also used in the development of organic light-emitting diodes (OLEDs) and as a laser dye.[3][4]

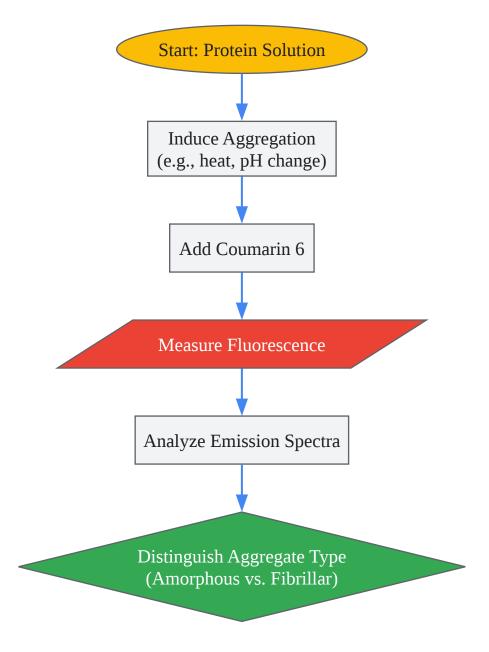
Visualizing Experimental Workflows

The following diagrams illustrate common experimental workflows involving Coumarin 6.









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